

The Boronic Acid Functional Group: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: (3-Chloroisoquinolin-6-yl)boronic acid

CAS No.: 1800483-72-0

Cat. No.: B1473508

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A boronic acid is an organoboron compound characterized by the general formula $R-B(OH)_2$. [1] The boron atom, with its vacant p-orbital, imparts a trigonal planar geometry and Lewis acidic character to the molecule. [2][3] This inherent Lewis acidity is a cornerstone of their reactivity, allowing for reversible covalent interactions with Lewis bases like diols, amino acids, and hydroxamic acids. [4][5]

Key Physicochemical Properties:

- **Stability:** Boronic acids are generally stable to air and moisture, often existing as crystalline solids that are easy to handle. [6] However, they are prone to dehydration, forming cyclic trimeric anhydrides known as boroxines. [4]
- **Acidity:** With a pKa of approximately 9, boronic acids can form tetrahedral boronate complexes with a lower pKa of around 7. [4] This property is crucial for their biological applications and roles in molecular recognition.

- Toxicity: Boronic acids are considered to have low toxicity and are often referred to as "green" compounds, as they degrade to boric acid, which can be eliminated by the body.^[5]^[7]

Synthetic Routes to Boronic Acids:

The first reported synthesis of a boronic acid was by Edward Frankland in 1860.^[1]^[4] Since then, a variety of more efficient methods have been developed:

- Reaction of Organometallic Reagents with Borate Esters: A common method involves the reaction of Grignard or organolithium reagents with trialkyl borates, followed by acidic hydrolysis.^[1]^[7]
- Palladium-Catalyzed Borylation: The Miyaura borylation reaction, a palladium-catalyzed coupling of aryl or vinyl halides/triflates with a diboron reagent like bis(pinacolato)diboron (B_2pin_2), is a widely used and versatile method for synthesizing boronate esters, which can then be hydrolyzed to the corresponding boronic acids.^[1]^[6]
- C-H Borylation: Direct borylation of C-H bonds, catalyzed by transition metals such as iridium or rhodium, offers an atom-economical route to boronic acid derivatives.^[7]

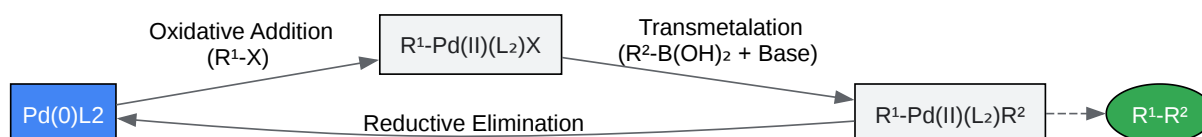
The Suzuki-Miyaura Coupling: A Pillar of Modern Synthesis

The palladium-catalyzed cross-coupling of an organoboron compound with an organic halide or triflate, known as the Suzuki-Miyaura reaction, is arguably the most significant application of boronic acids in organic synthesis.^[8]^[9] This Nobel Prize-winning reaction has revolutionized the construction of carbon-carbon bonds, particularly for the synthesis of biaryls, styrenes, and conjugated dienes.^[9]^[10]

The Catalytic Cycle: The generally accepted mechanism for the Suzuki-Miyaura coupling involves three key steps:^[8]^[9]

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of the electrophile (R^1-X) to form a Pd(II) intermediate.^[8]^[11]

- Transmetalation: In the presence of a base, the organoboron reagent ($R^2-B(OH)_2$) transfers its organic group to the palladium center. The base is crucial for activating the boronic acid, forming a more nucleophilic "ate" complex.[8][12]
- Reductive Elimination: The two organic groups on the palladium complex couple, forming the new C-C bond (R^1-R^2) and regenerating the Pd(0) catalyst.[8][11]



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Key Components and Considerations:

Component	Role and Common Examples	Causality Behind Choices
Palladium Catalyst	Precatalysts: Pd(OAc) ₂ , Pd ₂ (dba) ₃ , Pd(PPh ₃) ₄ . Ligands: Buchwald biarylphosphines (e.g., XPhos, SPhos), N-heterocyclic carbenes (NHCs). [8][13]	Bulky, electron-rich ligands promote the formation of the active monoligated Pd(0) species and accelerate both oxidative addition and reductive elimination, which is particularly crucial for less reactive electrophiles like aryl chlorides.[13]
Base	Inorganic: K ₂ CO ₃ , Cs ₂ CO ₃ , K ₃ PO ₄ . Organic: Et ₃ N, DBU. [14]	The choice of base influences the rate of transmetalation and must be compatible with the functional groups present in the substrates. Stronger bases are often required for less reactive boronic acids.
Solvent	Aprotic: Toluene, Dioxane, THF. Protic: Alcohols, Water (often as a co-solvent).[14]	The solvent system must solubilize all reaction components and is often a mixture of an organic solvent and water to facilitate the dissolution of the inorganic base and the boronic acid.
Boronic Acid Derivative	Boronic acids (R-B(OH) ₂), Boronate esters (e.g., pinacol esters, R-Bpin), Organotrifluoroborates (R-BF ₃ K).[14][15]	Boronate esters, like pinacol esters, are often used to improve stability, prevent protodeboronation, and facilitate purification.[6][14] Organotrifluoroborates are highly stable, crystalline solids that can be easily handled.[15]

Beyond Suzuki-Miyaura: Other Transformations of Boronic Acids

While the Suzuki-Miyaura coupling is paramount, boronic acids are versatile building blocks that participate in a range of other important organic transformations:

- Chan-Lam Coupling: A copper-catalyzed reaction that forms carbon-heteroatom bonds (C-N, C-O, C-S) by coupling a boronic acid with an amine, alcohol, or thiol.[\[4\]](#)
- Petasis Reaction (Borono-Mannich Reaction): A one-pot, three-component reaction between an amine, a carbonyl compound, and a vinyl- or aryl-boronic acid to form allylic or benzylic amines.[\[15\]](#)
- Conjugate Addition: Rhodium-catalyzed addition of aryl- and alkenylboronic acids to α,β -unsaturated ketones, esters, and other electron-deficient alkenes.[\[2\]](#)
- Boronic Acid Catalysis (BAC): Boronic acids themselves can act as Lewis acid catalysts to activate hydroxyl groups in carboxylic acids and alcohols, promoting reactions like amidation and Friedel-Crafts alkylations under mild conditions.[\[16\]](#)

Boronic Acids in Medicinal Chemistry and Drug Discovery

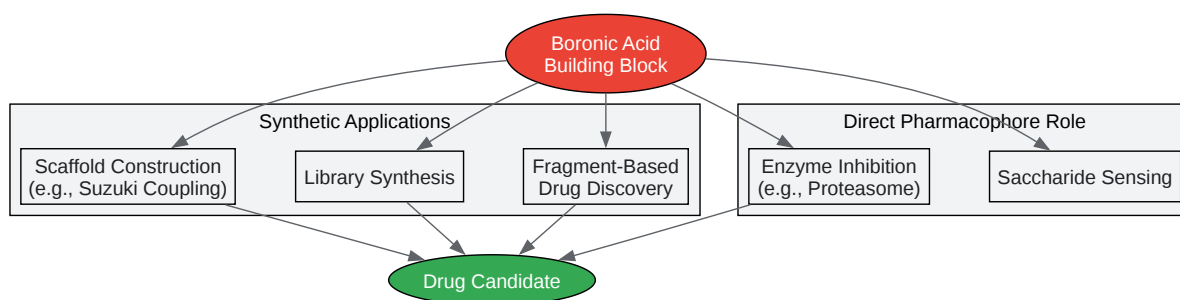
The unique properties of boronic acids have led to their increasing prominence in medicinal chemistry, not just as synthetic intermediates but as key pharmacophores.[\[7\]](#)[\[17\]](#) The boron atom's ability to form reversible covalent bonds with nucleophilic residues, such as the serine in the active site of proteases, is a key aspect of their biological activity.[\[4\]](#)

Notable Boronic Acid-Containing Drugs:

- Bortezomib (Velcade®): The first boronic acid-containing drug approved by the FDA, it is a proteasome inhibitor used in the treatment of multiple myeloma.[\[7\]](#)[\[17\]](#)
- Ixazomib (Ninlaro®): Another proteasome inhibitor for multiple myeloma with a similar mechanism to bortezomib.[\[7\]](#)[\[17\]](#)

- Vaborbactam (Vabomere®): A β -lactamase inhibitor that protects β -lactam antibiotics from degradation by bacterial enzymes.[17]

The incorporation of a boronic acid moiety can enhance potency and improve the pharmacokinetic profile of a drug candidate.[18] They are also extensively used in fragment-based drug discovery (FBDD) and for the rapid synthesis of compound libraries for high-throughput screening.[19]



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Caption: Role of boronic acids in the drug discovery workflow.

Practical Considerations: Protection, Purification, and Experimental Protocols

Protecting Groups for Boronic Acids:

While often stable, boronic acids can undergo undesired side reactions. Protecting groups are employed to mask the boronic acid functionality during multi-step syntheses.[15]

Protecting Group	Structure	Deprotection Conditions	Key Features
Pinacol Ester	R-B(pin)	Often used directly; hydrolysis can be difficult.[6]	Most common, stable to chromatography.[6]
MIDA Ester	R-B(MIDA)	Aqueous base (e.g., NaOH).[15]	Stable to acidic conditions, allows for iterative cross-coupling.[15]
DAN Group	R-B(dan)	Strong aqueous acid (e.g., HCl).[15]	Very stable, orthogonal to MIDA esters.[6][15]

Purification of Boronic Acids and Their Esters:

Purification can be challenging due to the potential for decomposition on silica gel.[20]

- Recrystallization: Effective for many solid boronic acids.[20]
- Column Chromatography: Neutral or boric acid-treated silica gel can be used to minimize degradation of boronate esters.[20][21]
- Derivatization: Conversion to a stable derivative, such as a potassium trifluoroborate salt or an N-methyliminodiacetic acid (MIDA) ester, can facilitate purification, followed by deprotection.[15][20]

Experimental Protocol: A General Procedure for Suzuki-Miyaura Coupling

This protocol is a generalized example and should be optimized for specific substrates.

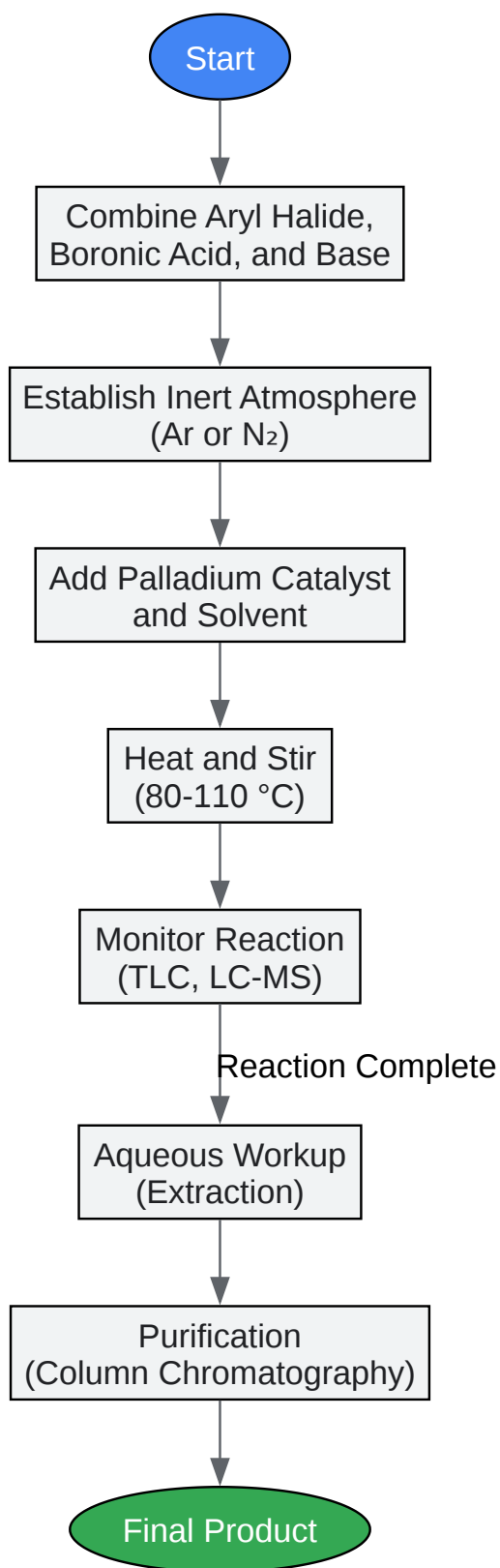
Materials:

- Aryl halide (1.0 mmol)
- Boronic acid (1.1 - 1.5 mmol)

- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 1-5 mol%)
- Base (e.g., K_2CO_3 , 2.0 mmol)
- Anhydrous solvent (e.g., 1,4-Dioxane/Water, 4:1 v/v, 10 mL)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add the aryl halide (1.0 mmol), boronic acid (1.2 mmol), and base (2.0 mmol).
- Evacuate and backfill the flask with an inert gas (e.g., Argon) three times.
- Add the palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.03 mmol) to the flask.
- Add the anhydrous solvent via syringe.[\[13\]](#)
- Stir the reaction mixture and heat to the desired temperature (typically 80-110 °C).[\[13\]](#)
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and water.
- Separate the organic layer, and extract the aqueous layer with the organic solvent.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.[\[11\]](#)



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Caption: A generalized experimental workflow for the Suzuki-Miyaura reaction.

Conclusion and Future Outlook

Boronic acids and their derivatives are firmly established as indispensable building blocks in modern organic synthesis.^{[7][22]} Their utility in the robust and versatile Suzuki-Miyaura coupling, coupled with their growing importance in other synthetic transformations and as pharmacophores in their own right, ensures their continued prominence.^[19] Future research will likely focus on the development of new, more active catalyst systems, the discovery of novel boronic acid-based reactions, and the expansion of their applications in materials science and chemical biology, further solidifying their role as a cornerstone of molecular construction.^{[23][24]}

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